

Monoethyl Adipate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Monoethyl adipate

Cat. No.: B1234035

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An In-depth Examination of the Molecular Characteristics, Synthesis, and Analysis of a Versatile Chemical Intermediate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Monoethyl adipate (MEA), a monoester of adipic acid, is a significant chemical intermediate with a growing presence in the pharmaceutical, agrochemical, and materials science sectors.[1][2][3] Its bifunctional nature, possessing both a carboxylic acid and an ester group, allows it to serve as a versatile building block in organic synthesis.[3] This technical guide provides a comprehensive overview of the molecular properties, synthesis protocols, and analytical methodologies for **monoethyl adipate**, tailored for researchers and professionals in drug development and chemical sciences.

Core Molecular and Physical Properties

Monoethyl adipate is a white crystalline solid at room temperature.[4] The fundamental molecular and physical characteristics of **monoethyl adipate** are summarized in the table below, providing a quick reference for experimental planning.

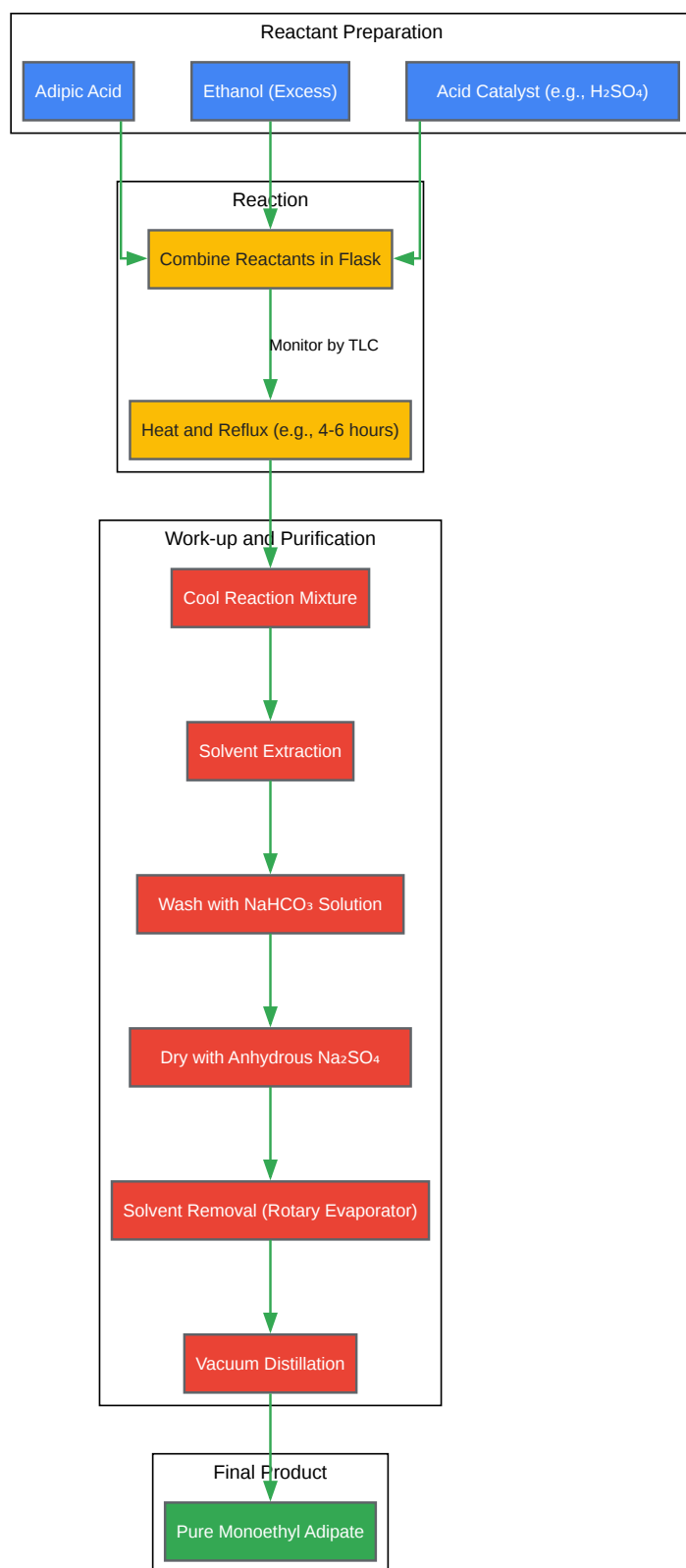
Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₄	[5] [6] [7]
Molecular Weight	174.19 g/mol	[5] [6] [7]
CAS Number	626-86-8	[6]
Melting Point	28-29 °C	[6] [8]
Boiling Point	180 °C at 18 mmHg	[6] [8]
Density	0.98 g/mL at 25 °C	[6] [8]
Refractive Index	n _{20/D} 1.439	[6] [8]
Solubility	Soluble in water, alcohol, and ether.	[4] [6] [8]
InChI Key	UZNLHJCCGYKCIL-UHFFFAOYSA-N	[5] [7]
SMILES	<chem>CCOC(=O)CCCCC(=O)O</chem>	[5]

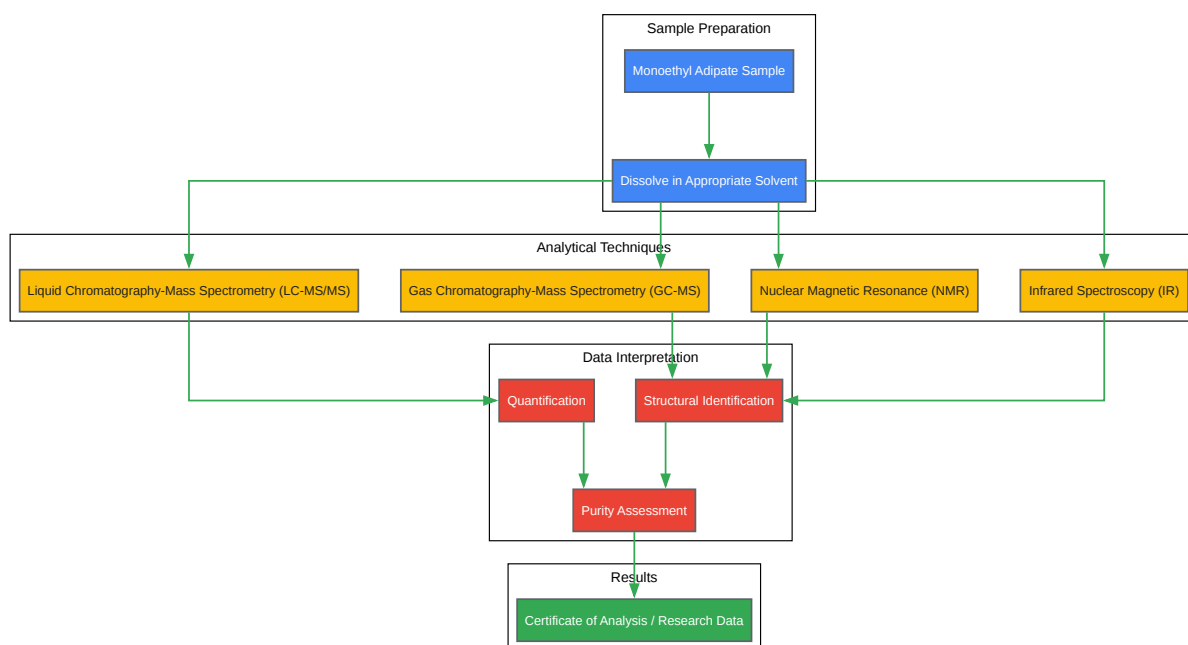
Synthesis of Monoethyl Adipate

The synthesis of **monoethyl adipate** is primarily achieved through the esterification of adipic acid. Several methods have been reported, with variations in catalysts, solvents, and reaction conditions to optimize yield and purity while minimizing the formation of the diester byproduct, diethyl adipate.

Fischer Esterification Method

A common laboratory-scale synthesis involves the direct acid-catalyzed esterification of adipic acid with ethanol. The following diagram illustrates a typical workflow for this process.





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